

Melting point and boiling point of 2'-Methoxy-biphenyl-2-ylamine

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Compound of Interest

Compound Name: 2'-Methoxy-biphenyl-2-ylamine

Cat. No.: B187046

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An In-Depth Technical Guide to the Characterization of **2'-Methoxy-biphenyl-2-ylamine**:
Melting and Boiling Points

Executive Summary

This technical guide addresses the critical physical properties—melting and boiling points—of **2'-Methoxy-biphenyl-2-ylamine** (CAS No. 1206-76-4). A comprehensive search of scientific literature and chemical databases indicates a notable absence of experimentally determined data for this specific compound. In light of this, the guide provides essential theoretical background and detailed, field-proven experimental protocols for the precise determination of these properties. To offer a valuable point of reference for researchers, this document includes the available physical data for a closely related structural isomer, 4'-Methoxy-biphenyl-2-ylamine. The primary objective is to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical methodologies required to characterize novel compounds like **2'-Methoxy-biphenyl-2-ylamine**, ensuring scientific integrity and reproducibility.

Introduction: The Significance of Physical Constants

2'-Methoxy-biphenyl-2-ylamine is a substituted biphenyl amine, a class of compounds recognized for its utility in the synthesis of pharmaceuticals and other advanced materials.^{[1][2]}

The precise physical properties of such a compound are fundamental to its scientific and commercial application.

- **Purity Assessment:** A sharp, well-defined melting point is a primary indicator of high purity for a crystalline solid. Impurities typically cause a depression and broadening of the melting point range.[3]
- **Compound Identification:** While not definitive alone, melting and boiling points are crucial data points for characterizing and identifying a newly synthesized compound, often used in conjunction with spectroscopic methods.
- **Process Development:** Knowledge of these thermal transition points is vital for designing purification processes such as recrystallization and distillation, particularly for high-boiling-point compounds that may require vacuum distillation to prevent thermal decomposition.[4]

Given the absence of published data, the experimental determination of these values is a mandatory step for any research involving **2'-Methoxy-biphenyl-2-ylamine**.

Physical Property Data for Methoxy-biphenyl-amine Isomers

While no experimental data was found for **2'-Methoxy-biphenyl-2-ylamine** (CAS 1206-76-4), the following data for a structural isomer, 4'-Methoxy-biphenyl-2-ylamine (CAS 38089-03-1), is available and presented for comparative purposes. It is crucial to recognize that positional isomerism can significantly impact intermolecular forces and, consequently, the melting and boiling points.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
2'-Methoxy-biphenyl-2-ylamine	1206-76-4	C ₁₃ H ₁₃ NO	199.25[5]	Data not available	Data not available
4'-Methoxy-biphenyl-2-ylamine	38089-03-1	C ₁₃ H ₁₃ NO	199.25[6]	36 °C[6]	118-120 °C at 0.11 Torr[6]

Core Principles of Melting and Boiling Point Determination

The Nature of the Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range. The process is governed by the energy required to overcome the intermolecular forces (e.g., van der Waals forces, dipole-dipole interactions, hydrogen bonding) that maintain the ordered crystal lattice structure.[3]

The presence of a soluble impurity disrupts the crystal lattice and introduces entropy, which thermodynamically favors the liquid phase. This results in a lower temperature required to initiate melting and a broader temperature range over which the transition occurs, a phenomenon known as melting point depression.[3][7]

The Physics of the Boiling Point

A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[8] At this temperature, the liquid has sufficient thermal energy for molecules to overcome intermolecular forces and transition into the gaseous phase throughout the bulk of the liquid.

The boiling point is highly dependent on pressure. A reduction in the ambient pressure lowers the vapor pressure required for boiling, thus decreasing the boiling point. This principle is

leveraged in vacuum distillation, a critical technique for purifying compounds that are prone to decomposition at their atmospheric boiling points.^[4]

Experimental Protocol: Melting Point Determination

The capillary method is the most common and reliable technique for determining the melting point of a solid organic compound.^[9]

Causality in Experimental Design

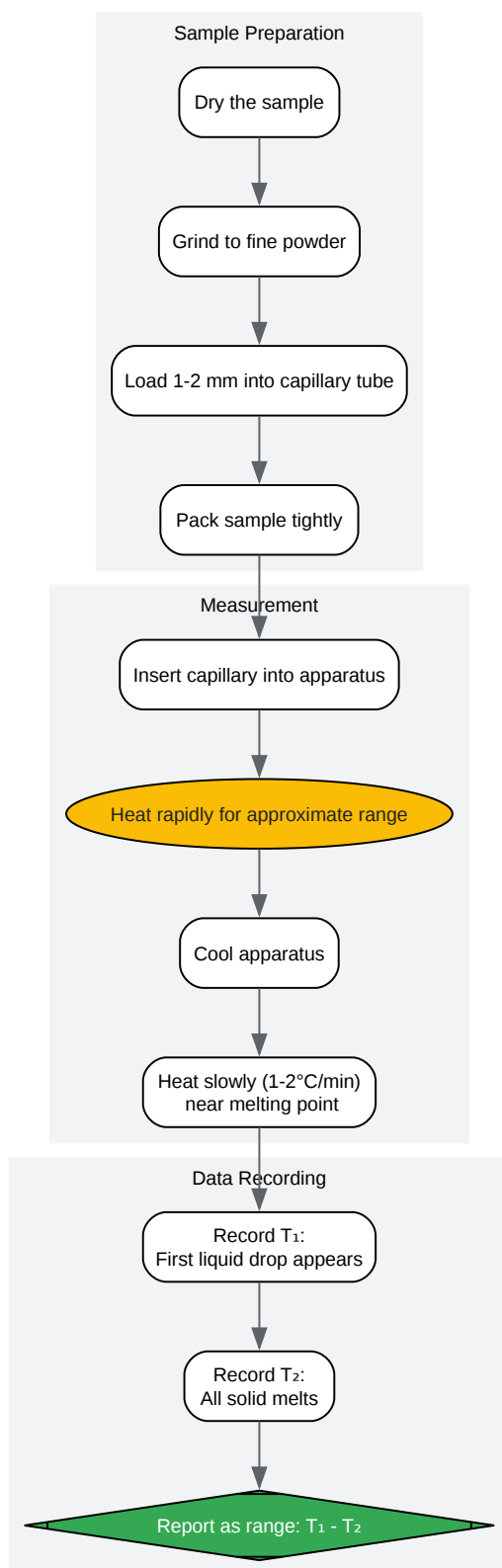
- **Dry, Powdered Sample:** The sample must be completely dry, as residual solvent acts as an impurity, leading to an inaccurate, depressed melting point range.^[10] It should be a fine powder to ensure uniform packing and efficient heat transfer within the capillary tube.
- **Appropriate Sample Height:** A sample height of 1-2 mm is optimal.^[7] A larger sample will result in a non-uniform temperature gradient across the sample, leading to a broadened and inaccurate melting range.
- **Controlled Heating Rate:** A rapid initial heating can be used to find an approximate melting point. However, for the final, accurate measurement, the heating rate must be slow (1-2 °C per minute) near the melting point.^[3] A fast ramp rate will cause the thermometer reading to lag behind the actual temperature of the heating block, resulting in an erroneously high and broad melting range.

Step-by-Step Methodology

- **Sample Preparation:** Place a small amount of dry **2'-Methoxy-biphenyl-2-ylamine** on a clean, dry watch glass. Grind it into a fine powder.
- **Loading the Capillary Tube:** Tamp the open end of a capillary tube into the powder until a small amount of solid enters the tube.^[10]
- **Packing the Sample:** Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom. To pack the sample tightly, drop the capillary tube, sealed-end down, through a long glass tube onto the benchtop. Repeat until the sample is compacted to a height of 1-2 mm.^{[3][10]}

- Apparatus Setup: Place the packed capillary tube into the sample holder of a melting point apparatus.[\[10\]](#)
- Rapid Determination (Optional): Set a fast heating rate (e.g., 10-20 °C/minute) to quickly determine an approximate melting range. Allow the apparatus to cool significantly before the next step.[\[3\]](#)
- Accurate Determination: Set the starting temperature to at least 20 °C below the approximate melting point found in the previous step. Set the ramp rate to 1-2 °C/minute.[\[3\]](#)
- Observation and Recording: Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (the beginning of the melting range). Continue heating and record the temperature at which the last crystal of solid melts into a clear liquid (the end of the melting range).[\[10\]](#)
- Repeat for Consistency: Perform at least two accurate determinations. The results should be consistent.

Visualization of Melting Point Determination Workflow



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Caption: Workflow for Melting Point Determination by the Capillary Method.

Experimental Protocol: Boiling Point Determination

For small research quantities, the micro-boiling point or Thiele tube method is highly effective. [11] Given the high boiling point of the related isomer, it is probable that **2'-Methoxy-biphenyl-2-ylamine** will also have a high boiling point, making a reduced-pressure measurement a valuable consideration to prevent decomposition.

Causality in Experimental Design

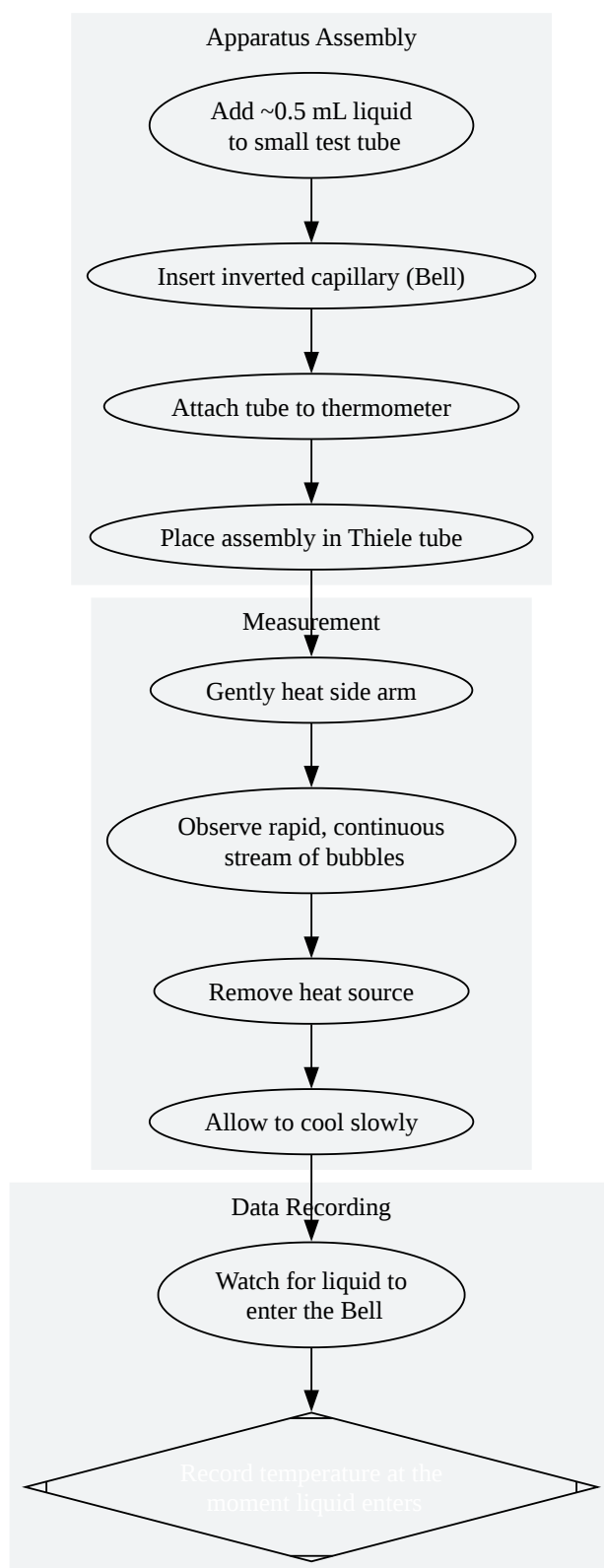
- **Inverted Capillary:** The small, inverted capillary tube (a Bell) serves as its own manometer. As the liquid is heated, the air trapped inside expands and exits, creating bubbles. During cooling, the pressure inside the Bell drops, and when it equals the vapor pressure of the liquid, the liquid is drawn back into the capillary. This moment corresponds to the boiling point.[11]
- **Uniform Heating:** The Thiele tube is designed to allow for uniform heating of the heat-transfer fluid (e.g., mineral oil) via convection currents, ensuring the sample and thermometer are at the same temperature.[8]
- **Reduced Pressure:** For compounds that may decompose near their atmospheric boiling point, reducing the pressure is essential. The boiling point measured will be lower than at atmospheric pressure and should always be reported with the corresponding pressure.

Step-by-Step Methodology (Thiele Tube)

- **Sample Preparation:** Add 0.5-1 mL of **2'-Methoxy-biphenyl-2-ylamine** to a small test tube (e.g., a 75x10 mm tube).
- **Bell Insertion:** Place a capillary tube (sealed at one end) into the test tube with the open end down.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the sample.
- **Thiele Tube Setup:** Insert the thermometer and sample assembly into a Thiele tube containing mineral oil. The sample should be positioned near the center of the main body of the tube.[11]

- Heating: Gently heat the side arm of the Thiele tube with a microburner or heat gun.[\[11\]](#)
- Observation: As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube. Continue heating until the stream of bubbles is rapid and continuous.
- Cooling and Recording: Remove the heat and allow the apparatus to cool slowly. Carefully watch the capillary tube. The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.[\[11\]](#)
- For Reduced Pressure: The same principle applies, but the Thiele tube apparatus is connected to a vacuum source via a vacuum adapter. The pressure of the system must be stable and recorded from a manometer.

Visualization of Boiling Point Determination Workflow



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